molecular structure and properties of 4-hydroxy duloxetine

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Compound of Interest	
Compound Name:	*4-Hydroxy Duloxetine*
CAS No.:	*662149-13-5*
Cat. No.:	*B563393*

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Technical Monograph: 4-Hydroxy Duloxetine

Compound Class: Phase I Metabolic Intermediate (Oxidative) Parent Drug: Duloxetine (Cymbalta) Primary Clinical Relevance: Pharmacokinetic Marker, Bioanalytical Standard

Executive Summary

4-Hydroxy duloxetine (4-HD) is a primary oxidative metabolite of the serotonin-norepinephrine reuptake inhibitor (SNRI) duloxetine.[1] It is formed via hepatic cytochrome P450-mediated hydroxylation on the naphthyl ring. While the parent compound exhibits potent reuptake inhibition, 4-HD exists transiently in systemic circulation before undergoing rapid Phase II conjugation to form **4-hydroxy duloxetine** glucuronide.

Current pharmacological data indicates that the circulating glucuronide conjugate is pharmacologically inactive. Consequently, 4-HD is primarily analyzed as a biomarker for metabolic flux through the CYP2D6 and CYP1A2 pathways or as a quality control standard in bioanalytical assays (LC-MS/MS) following enzymatic hydrolysis.

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Molecular Architecture & Properties

Chemical Identity

4-HD retains the core propyl-amine and thiophene scaffold of duloxetine but features a hydroxyl group at the C4 position of the naphthalene moiety. This structural modification significantly alters the molecule's polarity and metabolic stability.

Property	Data
IUPAC Name	4-[(1S)-3-(methylamino)-1-(thiophen-2-yl)propoxy]naphthalen-1-ol
Molecular Formula	$C_{18}H_{19}NO_2S$
Molecular Weight	313.41 g/mol
Monoisotopic Mass	313.1136 Da
Chirality	(S)-Enantiomer (Retained from parent)
Appearance	Off-white to pale yellow solid (as HCl salt)
Solubility	Soluble in DMSO, Methanol; sparingly soluble in water

Physicochemical Shift

The introduction of the phenolic hydroxyl group decreases the LogP (lipophilicity) relative to duloxetine, facilitating Phase II conjugation.

- Duloxetine LogP: ~4.7
- 4-HD LogP (Predicted): ~3.5 – 4.0
- pKa: The secondary amine remains basic (pKa ~9.6), while the phenolic -OH introduces a weak acidic site (pKa ~10).

Biogenesis & Metabolic Pathway[3]

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The formation of 4-HD is a critical step in the clearance of duloxetine. It is catalyzed primarily by CYP2D6 and CYP1A2.[1] This pathway is susceptible to genetic polymorphism (CYP2D6 poor metabolizers) and environmental induction (smoking via CYP1A2).

Pathway Mechanics

- Oxidation (Phase I): The naphthyl ring is hydroxylated at the 4-position.
- Conjugation (Phase II): The newly formed hydroxyl group serves as a nucleophile for Uridine 5'-diphospho-glucuronosyltransferase (UGT), rapidly converting 4-HD into the highly polar, water-soluble glucuronide.

Metabolic Pathway Diagram

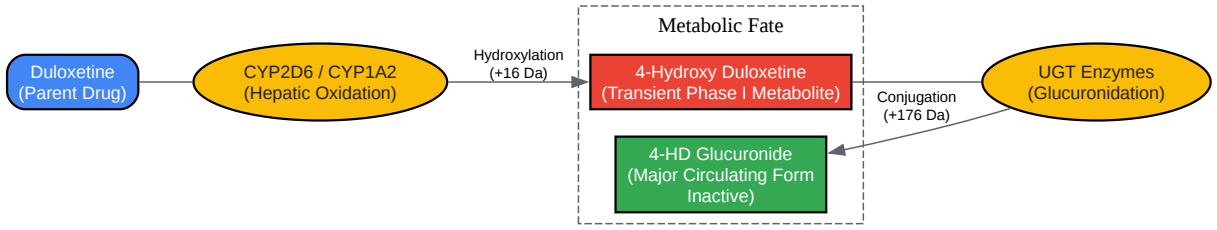

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Figure 1: The metabolic biotransformation of Duloxetine to its inactive glucuronide conjugate via the 4-Hydroxy intermediate.

Pharmacological Profile[1][3][4][5][6][7]

Binding Affinity & Activity

Unlike the parent compound, which exhibits high affinity for Serotonin (SERT) and Norepinephrine (NET) transporters, the 4-hydroxy metabolites are considered pharmacologically negligible in a clinical context.[2]

- Parent (Duloxetine): Potent dual inhibition (Ki ~0.8 nM for SERT, ~7.5 nM for NET).[3][4]

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- 4-HD (Free Phenol): May retain partial affinity in vitro, but in vivo concentrations are negligible due to rapid conjugation.
- 4-HD Glucuronide: Confirmed inactive at SERT and NET transporters. It does not cross the blood-brain barrier effectively and is excreted renally.

Toxicology Implications

Because 4-HD is a phenol, it theoretically possesses redox potential (quinone formation). However, no specific hepatotoxicity has been directly attributed solely to the 4-HD moiety; liver injury associated with duloxetine is generally idiosyncratic.

Analytical Characterization (LC-MS/MS)

For bioanalysis in plasma, 4-HD is typically quantified as "Total **4-Hydroxy Duloxetine**" following enzymatic hydrolysis, as the free form is unstable and low in concentration.

Sample Preparation Protocol

- Extraction: Aliquot 100 µL plasma.
- Hydrolysis: Add β-glucuronidase (e.g., from Helix pomatia or E. coli) and incubate at 37°C for 2 hours. This converts the circulating glucuronide back to free 4-HD.
- Cleanup: Perform Solid Phase Extraction (SPE) using mixed-mode cation exchange cartridges (to retain the amine) or Liquid-Liquid Extraction (LLE) with MTBE.
- Reconstitution: Dissolve residue in Mobile Phase (e.g., 20% ACN in Water + 0.1% Formic Acid).

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Precursor Ion: m/z 314.1 $[M+H]^+$
- Common Product Ions:
  - Quantifier: m/z 44.0 (Characteristic amine fragment: CH_3-NH=CH_2^+)

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- Qualifier: m/z 171.0 (Hydroxylated naphthyl fragment)
- Qualifier: m/z 154.0 (Thiophene-propyl backbone fragment)

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)
Duloxetine	298.1	44.0 / 154.1	10 - 20
4-Hydroxy Duloxetine	314.1	44.0 / 171.0	12 - 25
Internal Standard (D5)	303.1	44.0	10 - 20

Synthesis Strategy

Researchers requiring 4-HD as a reference standard typically employ a convergent synthesis strategy similar to the parent drug but utilizing a pre-functionalized naphthol derivative.

- Mannich Reaction: 2-acetylthiophene is reacted with dimethylamine and paraformaldehyde to form the amino-ketone.
- Reduction: Stereoselective reduction (using chiral ligands or enzymatic reduction) yields the (S)-alcohol intermediate.
- Coupling: The (S)-alcohol is coupled with 1-fluoro-4-benzyloxynaphthalene (protected naphthol) via nucleophilic aromatic substitution (SnAr) using NaH in DMSO.
- Deprotection: The benzyl group is removed (hydrogenolysis) to reveal the 4-hydroxyl group.
- Demethylation: If starting from a dimethylamine precursor, conversion to the monomethyl amine is performed using phenyl chloroformate.

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